

preparation of Schiff bases using 2-(2-Bromophenoxy)propanohydrazide

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)propanohydrazide

CAS No.: 362495-44-1

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Application Note: Advanced Protocol for the Synthesis and Characterization of Schiff Bases
Derived from **2-(2-Bromophenoxy)propanohydrazide**

Introduction & Scientific Rationale

The synthesis of hydrazone-type Schiff bases from aryloxyhydrazides represents a critical pathway in the development of novel pharmacophores and transition metal ligands. Specifically, **2-(2-Bromophenoxy)propanohydrazide** serves as a highly versatile synthetic building block. The incorporation of the 2-bromophenoxy moiety introduces significant lipophilicity and the potential for halogen bonding, which are crucial factors in target protein binding and cellular permeability. Furthermore, the propanohydrazide linker provides a flexible, reactive nucleophilic center capable of forming stable azomethine (C=N) linkages when condensed with aromatic aldehydes.

Schiff bases derived from aryloxyhydrazides have been extensively documented for their diverse biological activities, including potent β -glucuronidase inhibition[1], anti-mycobacterial properties[2], and their utility as ONO-donor ligands for stabilizing transition metal complexes

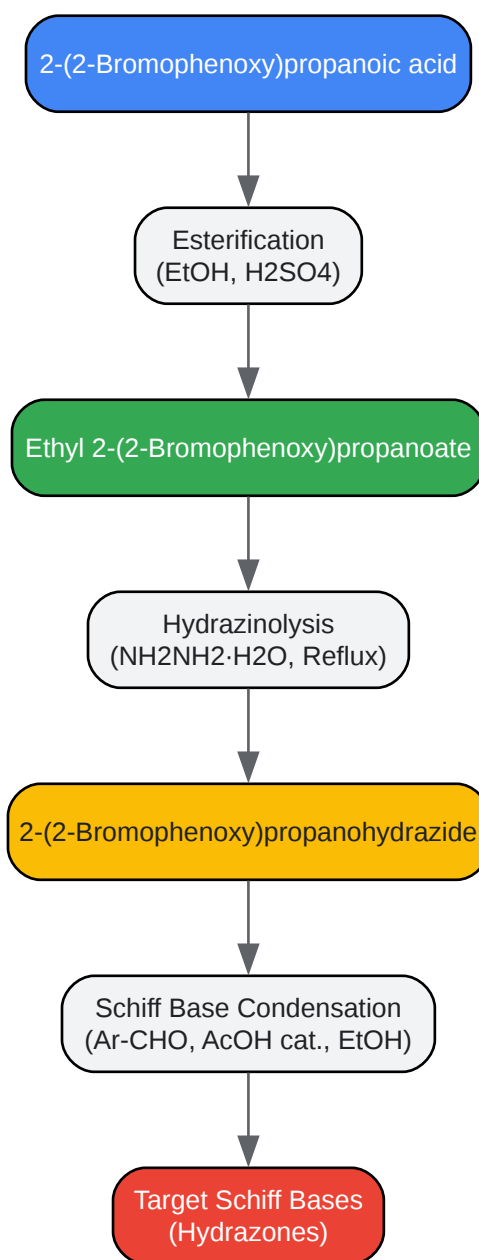
(e.g., Zn(II), Cu(II))[3]. This application note details a robust, self-validating protocol for the preparation, purification, and structural verification of these high-value compounds.

Mechanistic Causality in Experimental Design

The formation of a Schiff base from a hydrazide and a carbonyl compound is a classic nucleophilic addition-elimination reaction. However, achieving high yields and purity requires precise control over the reaction microenvironment:

- **Solvent Selection (Absolute Ethanol):** Ethanol is chosen because it effectively solubilizes both the polar hydrazide and the hydrophobic aromatic aldehydes at reflux temperatures. Crucially, the resulting Schiff base is typically less polar and less soluble in cold ethanol, driving spontaneous crystallization upon cooling and simplifying purification.
- **Catalyst & pH Control (Glacial Acetic Acid):** The reaction is highly pH-dependent. A catalytic amount of glacial acetic acid (pH ~4.5–5.5) is employed to protonate the carbonyl oxygen, enhancing its electrophilicity. If the pH is too low, the nucleophilic terminal amine of the hydrazide becomes protonated and unreactive; if too high, the carbonyl carbon is insufficiently electrophilic.
- **Self-Validating Monitoring:** The reaction progress is monitored via Thin Layer Chromatography (TLC). The conversion is confirmed spectroscopically by the disappearance of the primary amine (-NH_2) stretching bands ($\sim 3300\text{--}3400\text{ cm}^{-1}$) and the aldehyde carbonyl stretch ($\sim 1700\text{ cm}^{-1}$), concomitant with the emergence of a strong azomethine (C=N) stretch at $1600\text{--}1620\text{ cm}^{-1}$.

Experimental Workflows & Protocols



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Step-by-step synthetic workflow from starting acid to the target Schiff base.

Protocol A: Preparation of 2-(2-Bromophenoxy)propanohydrazide (Precursor)

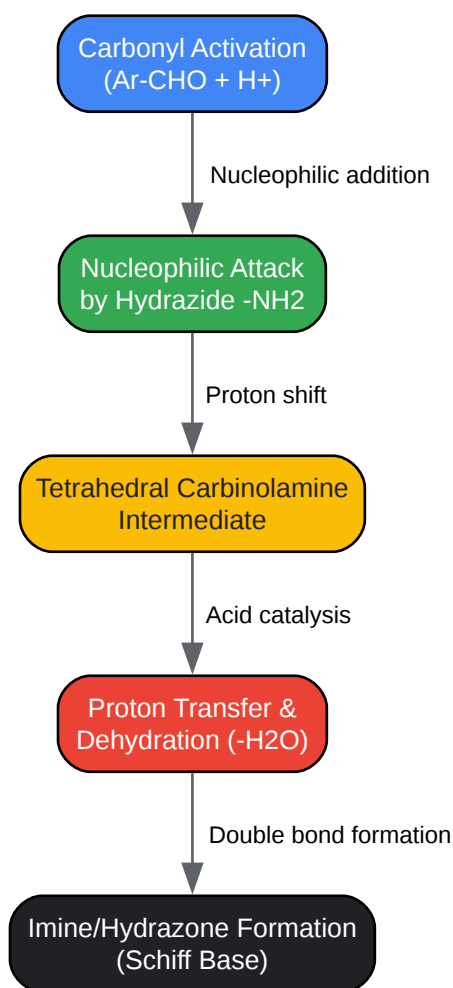
- Esterification: Dissolve 2-(2-bromophenoxy)propanoic acid (10 mmol) in 30 mL of absolute ethanol. Add 0.5 mL of concentrated sulfuric acid dropwise. Reflux the mixture for 6 hours. Monitor by TLC (Hexane:EtOAc 4:1). Concentrate under reduced pressure, neutralize with

5% NaHCO_3 , and extract with dichloromethane to yield ethyl 2-(2-bromophenoxy)propanoate.

- **Hydrazinolysis:** Dissolve the ester (10 mmol) in 20 mL of absolute ethanol. Add hydrazine hydrate (80%, 15 mmol) dropwise while stirring.
- **Reflux:** Heat the mixture to reflux for 4–5 hours. The reaction is driven to completion by the nucleophilic acyl substitution by hydrazine[1].
- **Isolation:** Cool the mixture to 0–5 °C in an ice bath. The hydrazide precipitates as a white solid. Filter, wash with cold ethanol, and dry under vacuum.

Protocol B: Synthesis of Schiff Bases (Hydrazones)

- **Preparation:** In a 50 mL round-bottom flask, dissolve **2-(2-bromophenoxy)propanohydrazide** (5 mmol) in 15 mL of hot absolute ethanol.
- **Addition:** Add an equimolar amount (5 mmol) of the desired aromatic aldehyde (e.g., 2-hydroxybenzaldehyde for ONO-donor ligands[3]).
- **Catalysis:** Add 2–3 drops of glacial acetic acid to adjust the pH to ~5.0.
- **Condensation:** Reflux the mixture continuously for 3–6 hours. Monitor the reaction via TLC (Hexane:EtOAc 3:2) until the hydrazide spot is completely consumed.
- **Crystallization:** Allow the reaction mixture to cool slowly to room temperature, then transfer to an ice bath for 1 hour to maximize crystallization.
- **Purification:** Filter the precipitate under vacuum. Wash the crude product with cold ethanol (2 × 5 mL) followed by diethyl ether (5 mL) to remove unreacted aldehydes. Recrystallize from hot ethanol to yield analytically pure needle-like crystals.



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Acid-catalyzed nucleophilic addition-elimination mechanism for Schiff base formation.

Data Presentation: Physicochemical and Spectral Properties

The successful synthesis of the Schiff bases is validated through yield optimization and spectral analysis. The table below summarizes expected quantitative data for representative derivatives synthesized using this protocol.

Aldehyde Reactant	Target Schiff Base Derivative	Yield (%)	Melting Point (°C)	IR: $\nu(\text{C}=\text{N})$ (cm^{-1})	$^1\text{H-NMR}$: - $\text{N}=\text{CH}-$ (δ ppm)
Salicylaldehyde	2-(2-Bromophenoxy)-N'-(2-hydroxybenzylidene)propanohydrazide	82	165–167	1615	8.45 (s, 1H)
4-Methoxybenzaldehyde	2-(2-Bromophenoxy)-N'-(4-methoxybenzylidene)propanohydrazide	78	152–154	1608	8.32 (s, 1H)
4-Nitrobenzaldehyde	2-(2-Bromophenoxy)-N'-(4-nitrobenzylidene)propanohydrazide	85	188–190	1622	8.60 (s, 1H)
2-Chlorobenzaldehyde	2-(2-Bromophenoxy)-N'-(2-chlorobenzylidene)propanohydrazide	75	145–147	1610	8.52 (s, 1H)

Note: The highly deshielded singlet in the $^1\text{H-NMR}$ spectrum (~8.3–8.6 ppm) is the definitive diagnostic marker for the azomethine proton, confirming successful condensation[2].

References

- Title: Phenoxyacetohydrazide Schiff Bases: β -Glucuronidase Inhibitors Source: Molecules / PMC - NIH URL:[[Link](#)]

- Title: Synthesis and characterization of Zinc(II) complex with ONO donor type new phenylpropanehydrazide based ligand: crystal structure, Hirshfeld surface analysis, DFT, energy frameworks and molecular docking Source: Journal of Molecular Structure / UQ eSpace URL:[[Link](#)]
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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. UQ eSpace \[espace.library.uq.edu.au\]](#)
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